

Nky80 Adenylyl Cyclase Inhibition Pathway: A Technical Guide

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Compound of Interest

Compound Name: Nky80

Cat. No.: B1679023

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Executive Summary

Nky80 is a potent and selective, cell-permeable inhibitor of type 5 and type 6 adenylyl cyclases (AC5 and AC6). As a non-nucleoside quinazolinone, it acts as a non-competitive inhibitor with respect to both ATP and forskolin.[1] This technical guide provides an in-depth overview of the **Nky80** adenylyl cyclase inhibition pathway, including its mechanism of action, quantitative inhibitory data, detailed experimental protocols for its use, and visualization of the relevant signaling pathways and workflows.

Mechanism of Action

Nky80 exerts its inhibitory effect directly on the catalytic activity of adenylyl cyclase isoforms, with a pronounced selectivity for AC5 and AC6.[2][3] Adenylyl cyclases are responsible for the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP), a ubiquitous second messenger involved in numerous signal transduction pathways. By inhibiting AC5 and AC6, **Nky80** effectively reduces the intracellular concentration of cAMP, thereby modulating downstream signaling cascades.

The inhibition by **Nky80** is non-competitive, indicating that it does not bind to the same site as the substrate (ATP) or the activator forskolin.[1] This mode of action suggests that **Nky80** binds to an allosteric site on the adenylyl cyclase enzyme, inducing a conformational change that reduces its catalytic efficiency.

Quantitative Inhibitory Data

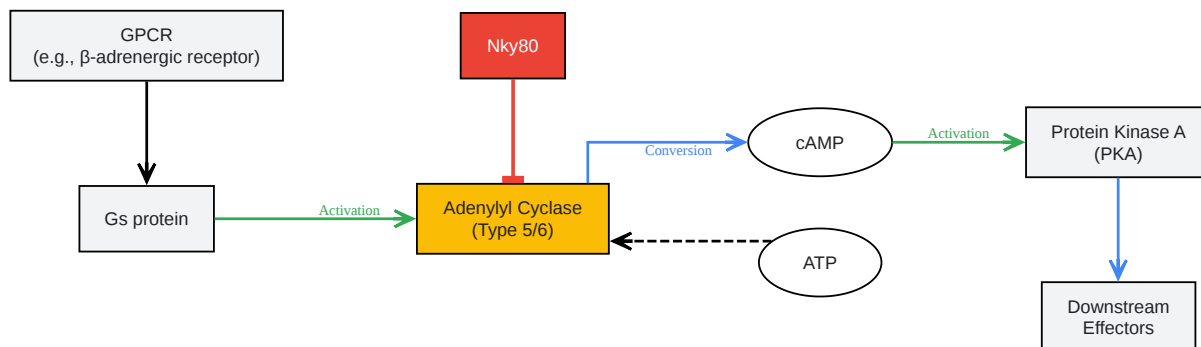
The inhibitory potency of **Nky80** has been characterized against several adenylyl cyclase isoforms. The half-maximal inhibitory concentration (IC₅₀) values from in vitro studies are summarized in the table below.

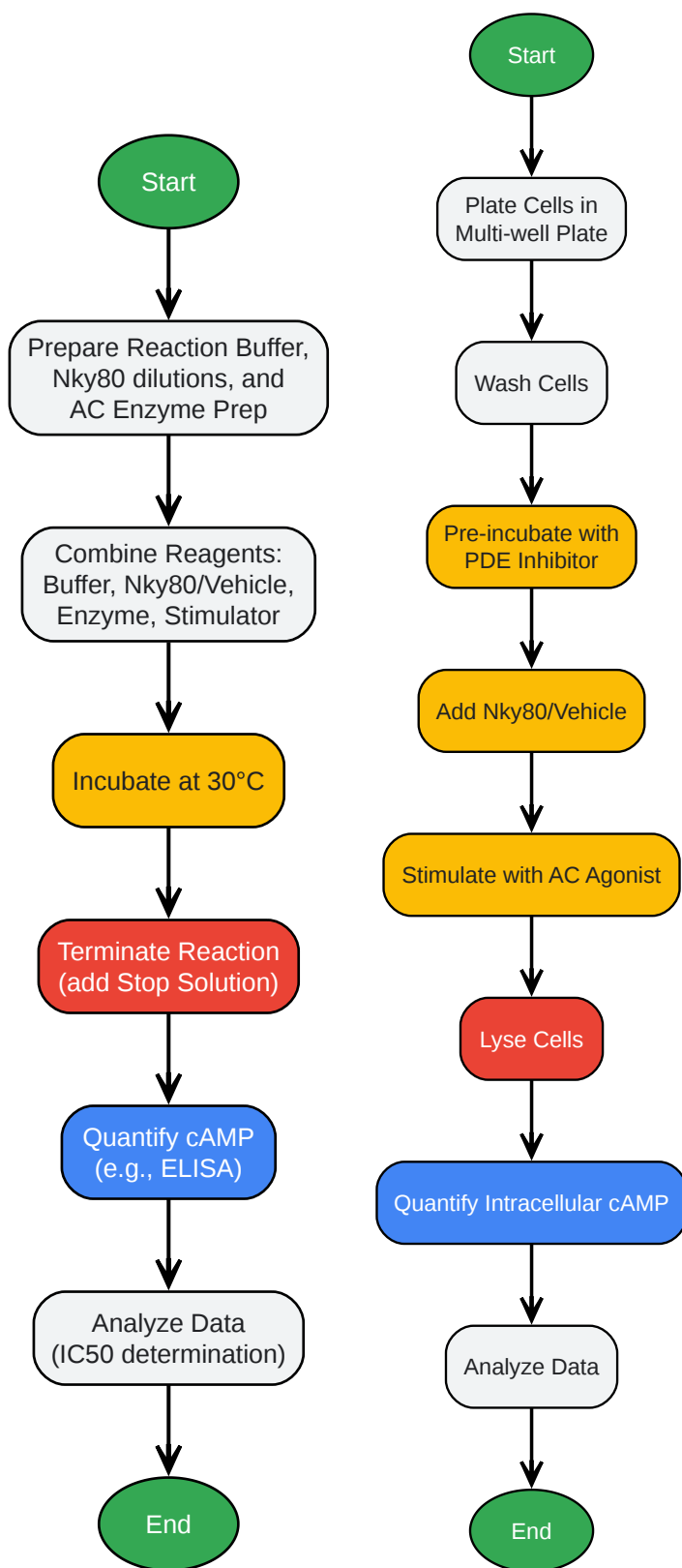
Adenylyl Cyclase Isoform	IC ₅₀ Value	Reference
Type V (AC5)	8.3 μ M	
Type VI (AC6)	Potent inhibition, similar to AC5	[2]
Type III (AC3)	132 μ M	
Type II (AC2)	1.7 mM	

Note: While initially identified as an AC5 selective inhibitor, further comprehensive profiling has demonstrated that **Nky80** is more accurately described as an AC5/6-selective inhibitor.[\[2\]](#)[\[3\]](#)

Signaling Pathway

The primary signaling pathway affected by **Nky80** is the canonical G-protein coupled receptor (GPCR) - adenylyl cyclase - cAMP pathway. Specifically, **Nky80** targets AC5 and AC6, which are often coupled to stimulatory G-proteins (Gs).





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References

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